

In-Depth Technical Guide: Synthesis and Purification of JYL 1511

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Compound of Interest

Compound Name: **JYL 1511**

Cat. No.: **B1673193**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification of **JYL 1511**, a potent partial agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1), also known as the vanilloid receptor VR1. This document details the experimental protocols, quantitative data, and relevant biological context for researchers working on TRPV1 modulation and drug development.

Compound Overview

JYL 1511, with the chemical name N-(4-tert-butylbenzyl)-N'-(3-methoxy-4-(methylsulfonylamino)benzyl)thiourea, is a high-affinity ligand for the TRPV1 receptor. Its interaction with this receptor makes it a valuable tool for studying pain pathways and developing novel analgesic compounds.

Chemical Structure:

Caption: Purification workflow for **JYL 1511**.

Experimental Procedure:

- Column Chromatography:

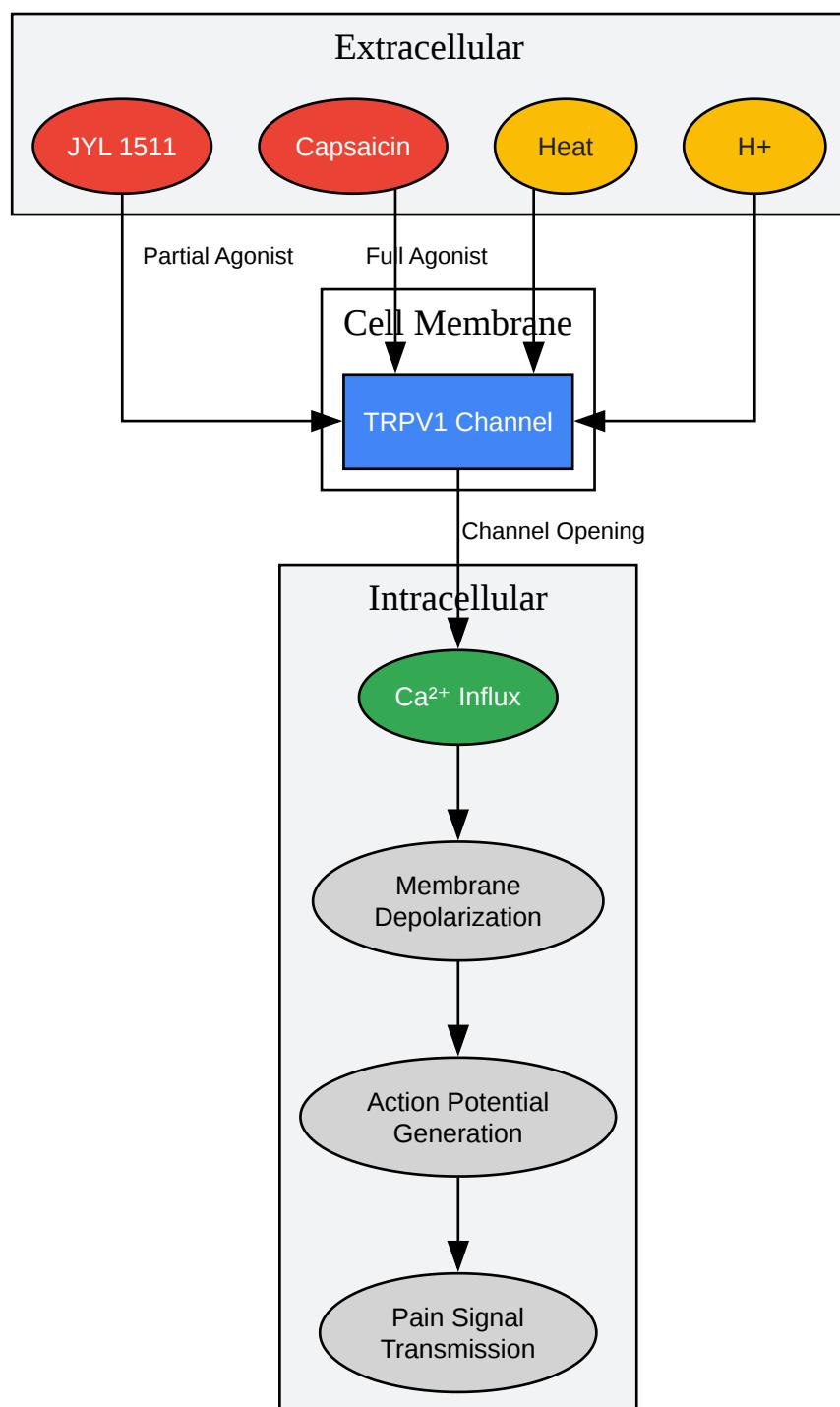
- The crude **JYL 1511** is dissolved in a minimal amount of a suitable solvent (e.g., dichloromethane or a mixture of dichloromethane and methanol).

- The solution is loaded onto a silica gel column packed with an appropriate non-polar solvent system (e.g., a gradient of ethyl acetate in hexane).
- The column is eluted with the solvent system, and fractions are collected.
- Fraction Analysis:
 - The collected fractions are analyzed by thin-layer chromatography (TLC) to identify those containing the pure product.
- Isolation:
 - Fractions containing the pure **JYL 1511** are combined.
 - The solvent is removed under reduced pressure using a rotary evaporator to yield the purified compound as a solid.
- Characterization:
 - The purity and identity of the final product are confirmed by analytical techniques such as High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

Signaling Pathway Context

JYL 1511 exerts its effects by modulating the TRPV1 ion channel, which is a key component in nociceptive signaling pathways. TRPV1 is a non-selective cation channel that can be activated by a variety of stimuli, including capsaicin, heat, and protons (low pH).

TRPV1 Signaling Pathway:



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